

Molecular weight of (E)-4-Ethylhex-2-enoic acid

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Compound of Interest

Compound Name: (E)-4-Ethylhex-2-enoic acid

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An In-Depth Technical Guide to the Molecular Weight of **(E)-4-Ethylhex-2-enoic Acid**

Introduction

(E)-4-Ethylhex-2-enoic acid is an unsaturated carboxylic acid with applications in various industrial processes, including the synthesis of plasticizers and lubricants.[1] An accurate determination of its molecular weight is fundamental for its characterization, stoichiometric calculations in chemical reactions, and for quality control in industrial settings. This technical guide provides a comprehensive overview of the molecular weight of **(E)-4-Ethylhex-2-enoic acid**, detailing both its theoretical calculation and experimental determination. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Molecular Weight and Chemical Formula

The fundamental properties of **(E)-4-Ethylhex-2-enoic acid** are summarized in the table below. The molecular weight is a critical parameter derived from its chemical formula.

Property	Value
IUPAC Name	(E)-4-ethylhex-2-enoic acid
Molecular Formula	C ₈ H ₁₄ O ₂
Molecular Weight	142.20 g/mol
Monoisotopic Mass	142.099379685 Da

Theoretical Molecular Weight Calculation

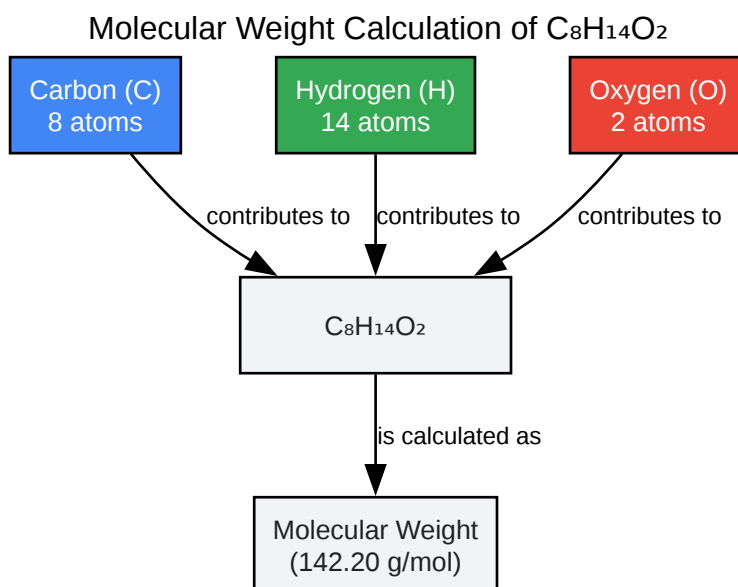
The molecular weight of a compound is the sum of the atomic weights of its constituent atoms.

The molecular formula for **(E)-4-Ethylhex-2-enoic acid** is $C_8H_{14}O_2$.^[1] The calculation based on the atomic weights of Carbon (C), Hydrogen (H), and Oxygen (O) is as follows:

- Carbon (C): 8 atoms \times 12.011 u = 96.088 u
- Hydrogen (H): 14 atoms \times 1.008 u = 14.112 u
- Oxygen (O): 2 atoms \times 15.999 u = 31.998 u

Total Molecular Weight: 96.088 u + 14.112 u + 31.998 u = 142.198 g/mol

This calculated value is in close agreement with the published molecular weight of 142.20 g/mol.^{[1][2][3]}



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Molecular weight calculation breakdown.

Experimental Determination of Molecular Weight

Several analytical techniques can be employed for the experimental determination of the molecular weight of organic compounds. Gas Chromatography-Mass Spectrometry (GC-MS)

and Nuclear Magnetic Resonance (NMR) Spectroscopy are two powerful and commonly used methods.

Gas Chromatography-Mass Spectrometry (GC-MS)

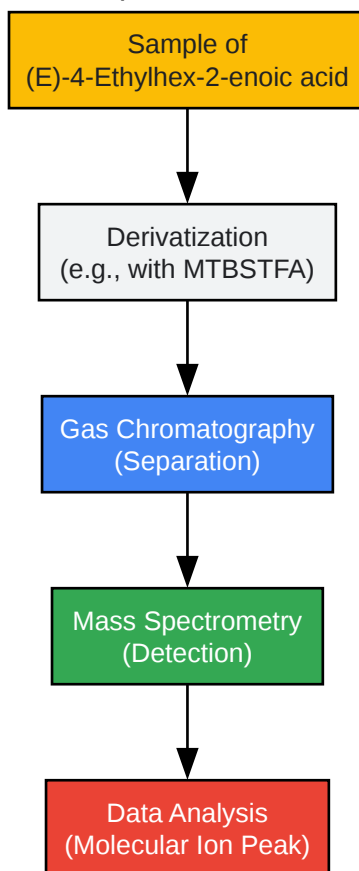
GC-MS is a highly reliable method for the analysis of short-chain fatty acids.^[1] It separates volatile compounds in the gas phase and then detects them with a mass spectrometer, which provides information about the mass-to-charge ratio of the compound and its fragments.

Experimental Protocol: GC-MS Analysis of **(E)-4-Ethylhex-2-enoic Acid**

- Sample Preparation and Derivatization: Due to the polar nature of carboxylic acids, derivatization is often necessary to increase volatility for GC analysis.^{[4][5]}
 - Accurately weigh a small amount of the **(E)-4-Ethylhex-2-enoic acid** sample.
 - Dissolve the sample in a suitable solvent.
 - Add a derivatizing agent, such as N-tert-Butyldimethylsilyl-N-Methyltrifluoroacetamide (MTBSTFA), to convert the carboxylic acid to a less polar and more volatile silyl ester.^[6]
 - An internal standard (e.g., an isotopically labeled version of the analyte) should be added to improve quantification accuracy.^{[5][7][8]}
- GC Separation:
 - Injector: Inject a small volume (e.g., 1 µL) of the derivatized sample into the GC injector port, which is heated to ensure rapid volatilization.
 - Column: The vaporized sample is carried by an inert gas (e.g., helium) through a capillary column. The column's stationary phase separates components based on their boiling points and interactions with the phase.
 - Oven Program: A temperature gradient is applied to the oven to facilitate the separation of compounds with different volatilities.
- MS Detection:

- As the separated components elute from the GC column, they enter the mass spectrometer.
- Ionization: The molecules are ionized, typically by electron impact (EI), which fragments the molecules in a reproducible manner.
- Mass Analyzer: The resulting ions are sorted by their mass-to-charge ratio (m/z) in a mass analyzer.
- Detector: The detector records the abundance of each ion at a specific m/z . The molecular ion peak will correspond to the molecular weight of the derivatized analyte.

GC-MS Experimental Workflow



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Workflow for GC-MS analysis.

Nuclear Magnetic Resonance (NMR) Spectroscopy

While NMR is a primary tool for structure elucidation, ^1H NMR spectroscopy can also be a reliable method for determining the number-average molecular weight (M_n) of small molecules and polymers.[2] This technique relies on the integration of signals from specific protons in the molecule.

Experimental Protocol: Molecular Weight Determination by ^1H NMR

- Sample Preparation:
 - Accurately weigh the **(E)-4-Ethylhex-2-enoic acid** sample.
 - Dissolve the sample in a deuterated solvent (e.g., CDCl_3).
 - Add a known amount of an internal standard with a well-defined chemical shift that does not overlap with the analyte signals.
- NMR Data Acquisition:
 - Place the sample tube in the NMR spectrometer.
 - Acquire the ^1H NMR spectrum.
- Data Analysis:
 - Integrate the area of a specific, well-resolved proton signal from **(E)-4-Ethylhex-2-enoic acid**.
 - Integrate the area of a known proton signal from the internal standard.
 - The molecular weight can be calculated by comparing the integral of the analyte's protons to the integral of the known amount of the internal standard's protons.

Biological Context: Unsaturated Fatty Acid Pathways

While specific signaling pathways for **(E)-4-Ethylhex-2-enoic acid** are not extensively documented in publicly available literature, it belongs to the class of unsaturated fatty acids. In

biological systems, the synthesis of unsaturated fatty acids occurs through well-established pathways. These pathways are broadly categorized as either oxygen-independent (anaerobic) or oxygen-dependent (aerobic).[9][10] The biosynthesis of fatty acids is a fundamental cellular process, starting from acetyl-CoA and involving a series of enzymatic steps.[11] Unsaturated fatty acids are crucial components of cell membranes and can act as signaling molecules.[9][12]

Conclusion

The molecular weight of **(E)-4-Ethylhex-2-enoic acid** is a cornerstone of its chemical identity, with a theoretically calculated and experimentally verifiable value of approximately 142.20 g/mol . Techniques such as GC-MS provide precise mass determination, while NMR spectroscopy offers complementary data for structural confirmation and molecular weight estimation. A thorough understanding and accurate determination of this property are essential for the scientific and industrial application of this compound.

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